(R)-(-)-2-Chlorophenylglycine methyl ester molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(R)-(-)-2-Chlorophenylglycine methyl ester*
CAS No.:	*141109-16-2*
Cat. No.:	*B118516*

Get Quote

An In-depth Technical Guide to **(R)-(-)-2-Chlorophenylglycine Methyl Ester**: Properties, Synthesis, and Chiral Integrity

Abstract

(R)-(-)-2-Chlorophenylglycine methyl ester (CAS No. 141109-16-2) is a chiral non-proteinogenic amino acid derivative of significant interest in pharmaceutical process chemistry. While its enantiomer, the (S)-form, is a pivotal intermediate in the synthesis of the blockbuster antiplatelet drug Clopidogrel, the (R)-enantiomer presents a critical challenge in stereoselective synthesis.[1][2] Efficient management of this "unwanted" enantiomer through resolution, racemization, and recycling is paramount for the economic and environmental viability of large-scale drug manufacturing. This guide provides a detailed examination of the physicochemical properties, synthetic routes, chiral resolution techniques, and analytical characterization of **(R)-(-)-2-Chlorophenylglycine methyl ester**, offering a technical resource for researchers and process chemists in drug development.

Core Physicochemical & Structural Data

© 2026 BenchChem. All rights reserved.

The fundamental identity and properties of **(R)-(-)-2-Chlorophenylglycine methyl ester** are summarized below. Accurate characterization is the cornerstone of its use in synthetic and analytical applications.

Property	Value	Source(s)
Molecular Formula	$C_9H_{10}ClNO_2$	[3][4][5]
Molecular Weight	199.63 g/mol	[3][4][6]
CAS Number	141109-16-2	[3][5][6]
Appearance	White to Off-White Solid	[7]
Melting Point	80 - 83 °C	[7]
IUPAC Name	methyl (2R)-2-amino-2-(2-chlorophenyl)acetate	[8]
Synonyms	(R)-o-chlorophenylglycine methyl ester	[7]
InChI Key	UTWOZNRDJNWTPS-MRVPVSSYSA-N	[6]
Canonical SMILES	COC(=O)C(C1=CC=CC=C1Cl)N	[6]

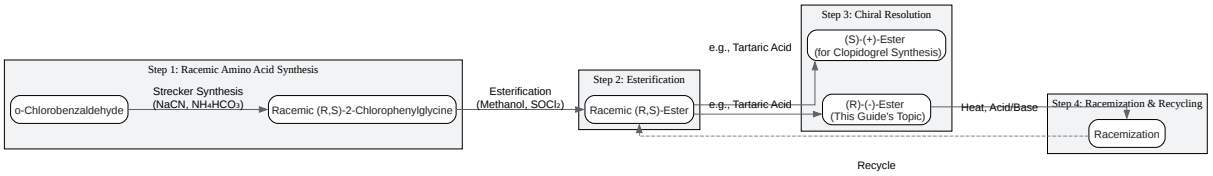
Synthesis, Resolution, and Racemization

The industrial production of enantiomerically pure pharmaceutical intermediates rarely relies on direct asymmetric synthesis alone. More commonly, a racemic mixture is produced and then resolved into its constituent enantiomers. The undesired enantiomer, in this case **(R)-(-)-2-Chlorophenylglycine methyl ester**, is often racemized and recycled back into the resolution process to maximize yield.

General Synthetic Workflow

The synthesis typically begins with the Strecker synthesis of the racemic amino acid, (R,S)-2-chlorophenylglycine, from o-chlorobenzaldehyde, followed by esterification and subsequent chiral resolution.[9][10]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the synthesis and resolution of 2-Chlorophenylglycine methyl ester.

Key Methodologies: Esterification and Resolution

The conversion of the parent amino acid to its methyl ester is a prerequisite for many resolution techniques and subsequent coupling reactions. The resolution step is the most critical, defining the stereochemical purity of the final product.

This protocol describes a common laboratory method for the esterification of the racemic amino acid using thionyl chloride in methanol. This method is effective as it generates HCl in situ, which catalyzes the reaction.

Rationale: Thionyl chloride ($SOCl_2$) reacts with methanol to form methyl sulfite and hydrogen chloride. The HCl protonates the carboxylic acid, making it more electrophilic and susceptible to nucleophilic attack by methanol. The reaction is driven to completion by the formation of gaseous byproducts.

Step-by-Step Methodology:

- Setup: In a fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser.

© 2026 BenchChem. All rights reserved.

- Reagents: Suspend (R,S)-2-Chlorophenylglycine (1.0 eq) in anhydrous methanol (approx. 5-10 mL per gram of amino acid).
- Reaction: Cool the suspension in an ice bath (0-5°C). Add thionyl chloride (1.2-1.5 eq) dropwise via a dropping funnel over 30 minutes, ensuring the temperature remains below 10°C.
- Reflux: After the addition is complete, remove the ice bath and heat the mixture to reflux (approx. 65°C) for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or HPLC until the starting material is consumed.[1][10]
- Workup: Cool the reaction mixture to room temperature. Reduce the solvent volume under reduced pressure using a rotary evaporator.
- Isolation: The resulting solid, the hydrochloride salt of the racemic ester, can be isolated by filtration after precipitation with an anti-solvent like tert-butyl methyl ether (TBME) or diethyl ether.[1] Wash the solid with the anti-solvent and dry under vacuum.

This protocol outlines the conceptual steps for resolving the racemic ester using a chiral resolving agent, such as a derivative of tartaric acid.

Rationale: A chiral acid (like L-tartaric acid) reacts with the racemic amino ester base to form two diastereomeric salts: [(R)-ester:(L)-acid] and [(S)-ester:(L)-acid]. These diastereomers have different physical properties, most importantly, different solubilities in a given solvent system, allowing for their separation by fractional crystallization.

Step-by-Step Methodology:

- Salt Formation: Dissolve the racemic methyl ester hydrochloride in water and neutralize with a base (e.g., ammonia) to obtain the free base. Extract the free base into an organic solvent (e.g., dichloromethane).
- Addition of Resolving Agent: Dissolve a chiral resolving agent (e.g., L-tartaric acid, ~0.5 eq) in a suitable solvent (e.g., methanol or ethanol).
- Crystallization: Add the resolving agent solution to the free base solution. One diastereomeric salt will preferentially crystallize out of the solution upon standing or cooling.

© 2026 BenchChem. All rights reserved.

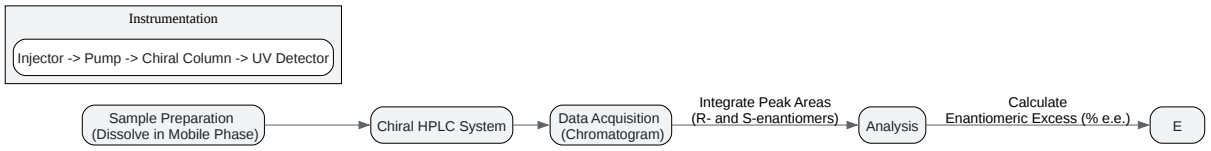
The choice of solvent is critical and often requires empirical optimization.

- Isolation: Collect the crystals by filtration. This solid is an enantiomerically enriched diastereomeric salt.
- Liberation of Free Ester: Suspend the isolated salt in a biphasic system (e.g., water and an organic solvent). Add a base to neutralize the chiral acid and liberate the free amino ester into the organic layer.
- Analysis: Determine the enantiomeric excess (e.e.) of the isolated ester using a suitable chiral analytical method (see Section 3).

Analytical Characterization & Quality Control

Ensuring the stereochemical integrity of **(R)-(-)-2-Chlorophenylglycine methyl ester** is paramount. High-Performance Liquid Chromatography (HPLC) using a Chiral Stationary Phase (CSP) is the industry-standard technique for this purpose.[9][11]

Analytical Workflow for Enantiomeric Purity



Click to download full resolution via product page

Caption: Standard workflow for determining enantiomeric purity by Chiral HPLC.

Protocol 3: Determination of Enantiomeric Excess by Chiral HPLC

This protocol provides a general guideline for the chiral separation of (R)- and (S)-2-Chlorophenylglycine methyl ester. Specific conditions (column, mobile phase, flow rate) must be optimized for the particular CSP used.

Rationale: A Chiral Stationary Phase contains a single enantiomer of a chiral selector covalently bonded to the support (e.g., silica). The two enantiomers of the analyte form transient, diastereomeric complexes with the CSP. These complexes have different binding energies, leading to different retention times and thus separation.

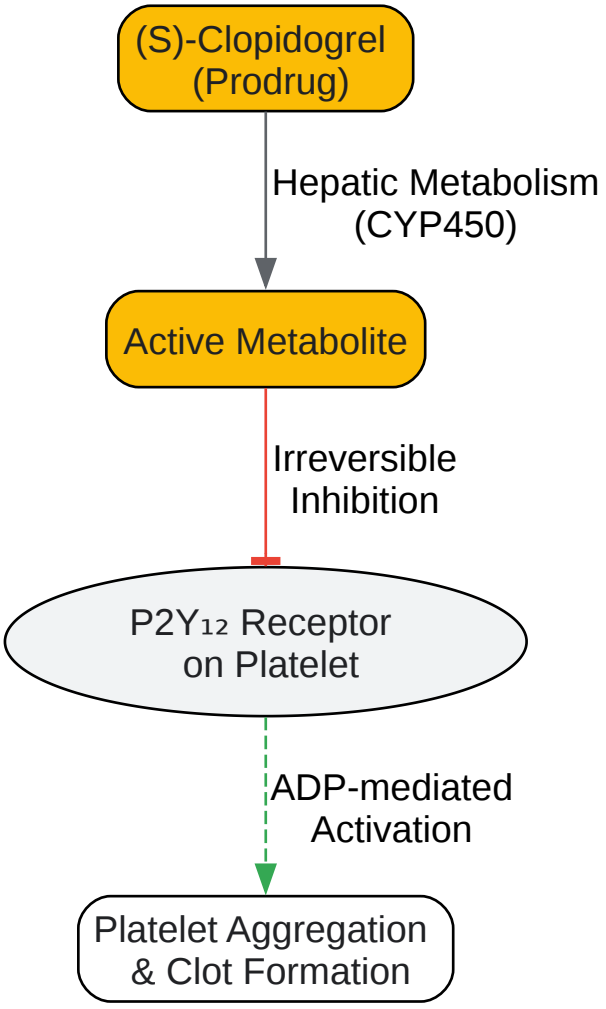
Step-by-Step Methodology:

- System: A standard HPLC system equipped with a UV detector.
- Chiral Column: Select a suitable CSP. Polysaccharide-based columns (e.g., derivatives of cellulose or amylose) are often effective for this class of compounds.
- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol). A small amount of an amine additive (e.g., diethylamine) is often added to improve peak shape for basic analytes. A typical starting point could be 90:10 Hexane:Isopropanol.
- Sample Preparation: Prepare a standard of the racemic material and a solution of the sample to be tested at a concentration of ~1 mg/mL in the mobile phase.
- Analysis:
  - Inject the racemic standard to determine the retention times for both the (R)- and (S)-enantiomers.
  - Inject the test sample.
  - Monitor the elution profile at a suitable wavelength (e.g., 220 nm).
- Calculation: Calculate the enantiomeric excess (% e.e.) using the peak areas (A) of the two enantiomers: % e.e. = [(A_major - A_minor) / (A_major + A_minor)] x 100% Where A_major is the area of the desired enantiomer and A_minor is the area of the other.

© 2026 BenchChem. All rights reserved.

Relevance in Pharmaceutical Manufacturing

The primary industrial relevance of the 2-chlorophenylglycine scaffold is in the synthesis of Clopidogrel.[1] Clopidogrel is an antiplatelet agent that functions as an irreversible inhibitor of the $P2Y_{12}$ ADP receptor on platelets, which is crucial for preventing blood clots.[12] The therapeutic activity resides exclusively in the (S)-enantiomer.



Click to download full resolution via product page

Caption: Simplified mechanism of action for (S)-Clopidogrel.

Consequently, during resolution, the (S)-(+)-2-Chlorophenylglycine methyl ester is the desired product, while the (R)-(-)-ester is the "unwanted" byproduct.[1] Advanced chemical processes focus on efficiently racemizing this (R)-enantiomer, for instance by heating with thionyl chloride,

© 2026 BenchChem. All rights reserved.

allowing it to be fed back into the chiral resolution step, thereby transforming a potentially wasteful process into a highly efficient, atom-economical cycle.[13]

Conclusion

(R)-(-)-2-Chlorophenylglycine methyl ester is a compound whose significance is defined by its stereochemical relationship to a pharmaceutically active counterpart. A thorough understanding of its properties, the nuances of its separation from its enantiomer, and the methods for its racemization and recycling are essential for any scientist or engineer involved in the synthesis of chiral drugs. The protocols and workflows detailed in this guide provide a foundational framework for the practical handling and analysis of this important chiral intermediate.

References

- Google Patents.
- van der Meijden, M. W., et al. (2008). Attrition-Enhanced Deracemization in the Synthesis of Clopidogrel. Organic Process Research & Development. University of Groningen. [Link]
- Patsnap. Chemical-enzyme method for preparing (S)-2-chlorophenyl glycine methyl ester clopidogrel chiral intermediate. [Link]
- Google Patents. DE10348674B4 - Racemization of optically active 2-substituted phenylglycine esters.
- Google Patents. CN103172527A - Method for preparing clopidogrel synthetic intermediate-L-2-chlorophenylglycine methyl ester.
- National Center for Biotechnology Information. PubChem Compound Summary for CID 11735787, methyl (2R)-2-amino-2-(2-chlorophenyl)acetate. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 71779080, Methyl 2-amino-2-(2-chlorophenyl)acetate hydrochloride. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 66570694, (R)-Methyl 2-amino-2-(2-chlorophenyl)acetate hydrochloride. [Link]
- Google Patents. CN101864464B - Chemical-enzyme method for preparing (S)

© 2026 BenchChem. All rights reserved.

- Wiley. SpectraBase. Methyl 2-(2-chlorophenyl)acetate. [Link]
- ResearchGate. (PDF) Chiral Separation Principles. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pure.rug.nl [pure.rug.nl]
- 2. Clopidogrel Bisulfate Intermediate (2-(2-Chlorophenyl)glycine) Online | Clopidogrel Bisulfate Intermediate (2-(2-Chlorophenyl)glycine) Manufacturer and Suppliers [scimplify.com]
- 3. scbt.com [scbt.com]
- 4. (R)-(-)-2-Chlorophenylglycine methyl ester | Sigma-Aldrich [sigmaaldrich.com]
- 5. 141109-16-2 Cas No. | (R)-(-)-2-Chlorophenylglycine methyl ester | Matrix Scientific [matrixscientific.com]
- 6. Page loading... [guidechem.com]
- 7. 141109-16-2 CAS MSDS ((R)-(-)-2-CHLOROPHENYLGLYCINE METHYL ESTER) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. methyl (2R)-2-amino-2-(2-chlorophenyl)acetate | C9H10ClNO2 | CID 11735787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. US20040176637A1 - Process for preparation of 2-chlorophenylglycine derivatives and enantiomerically separation - Google Patents [patents.google.com]
- 10. CN103172527A - Method for preparing clopidogrel synthetic intermediate-L-2-chlorophenylglycine methyl ester - Google Patents [patents.google.com]
- 11. researchgate.net [researchgate.net]
- 12. CN101864464B - Chemical-enzyme method for preparing (S)-2-chlorophenyl glycine methyl ester clopidogrel chiral intermediate - Google Patents [patents.google.com]
- 13. DE10348674B4 - Racemization of optically active 2-substituted phenylglycine esters - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [(R)-(-)-2-Chlorophenylglycine methyl ester molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118516/docs#r-2-chlorophenylglycine-methyl-ester-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check